

Fmoc-Tyr(PO3Me2)-OH CAS number and molecular weight

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Compound of Interest

Compound Name: **Fmoc-Tyr(PO3Me2)-OH**

Cat. No.: **B557245**

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Technical Data for Fmoc-Tyr(PO3Me2)-OH

This document provides key technical specifications for the chemical compound **Fmoc-Tyr(PO3Me2)-OH**, a derivative of the amino acid tyrosine commonly utilized in peptide synthesis. The data presented is intended for researchers, scientists, and professionals in the field of drug development and biochemical research.

Physicochemical Properties

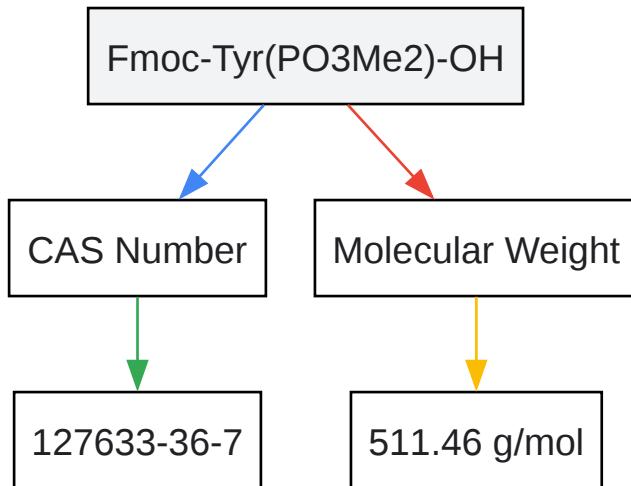
The fundamental identifiers and properties of **Fmoc-Tyr(PO3Me2)-OH** are summarized in the table below. These values are essential for accurate substance identification, experimental planning, and data interpretation.

Property	Value	Citations
CAS Number	127633-36-7	[1] [2]
Molecular Weight	511.46 g/mol	[1] [2]
Molecular Formula	C ₂₆ H ₂₆ NO ₈ P	[1] [2]

Logical Relationship of Chemical Data

The following diagram illustrates the direct association between the chemical entity and its core identifiers.

Fmoc-Tyr(PO3Me2)-OH Data Relationship



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Fmoc-Tyr(PO3Me2)-OH and its key identifiers.

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References

- 1. Fmoc-Tyr(PO3Me2)-OH = 96.0 127633-36-7 [sigmaaldrich.com]
- 2. FMOC-TYR(PO3ME2)-OH | 127633-36-7 [amp.chemicalbook.com]
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